

2',3'-Isopropylidene Adenosine-13C5 supplier and availability

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Compound of Interest

Compound Name: 2',3'-Isopropylidene Adenosine-13C5

Cat. No.: B1160910

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An In-depth Technical Guide to 2',3'-Isopropylidene Adenosine-13C5

For researchers, scientists, and drug development professionals, stable isotope-labeled compounds are indispensable tools for a variety of applications, including metabolic studies, quantitative analysis, and as precursors in complex chemical syntheses. This guide provides a comprehensive overview of **2',3'-Isopropylidene Adenosine-13C5**, a labeled intermediate crucial for the synthesis of other important adenosine analogs.

Supplier and Availability

2',3'-Isopropylidene Adenosine-13C5 is a specialized chemical available from a select number of suppliers. Availability can vary, with some vendors offering it as a stock item while others synthesize it on demand or have it available for backorder. Pricing is typically available upon request by creating an account or contacting the supplier directly.

Supplier	Product Code	Available Quantities	Availability & Pricing
LGC Standards	TRC-I824677	1 mg	Login or create an account for price and availability. [1] [2]
CymitQuimica	TRC-I824677	Not specified	Request a quote or add to cart for details. [3] [4]
MedChemExpress	HY-W008048S	Not specified	Inquire for details. [5]
Clearsynth	CS-T-96916	Not specified	R&D Available for Back Order. [6]
Alfa Chemistry	ACMA00046002	Not specified	Inquire for details. [7]

Technical Data

The key quantitative and qualitative data for **2',3'-Isopropylidene Adenosine-13C5** and its unlabeled counterpart are summarized below. This information is critical for experimental design and data interpretation.

Property	Value (2',3'-Isopropylidene Adenosine-13C5)	Value (Unlabeled Analog)
Molecular Formula	C ₈ ¹³ C ₅ H ₁₇ N ₅ O ₄ [1][5]	C ₁₃ H ₁₇ N ₅ O ₄ [8][9]
Molecular Weight	312.27 g/mol [1][5]	307.31 g/mol [8][10]
CAS Number	Not explicitly available	362-75-4[1][8][10]
Synonyms	2',3'-O-(1-Methylethylidene)adenosine-13C5; NSC 29413-13C5[1][3]	2',3'-O-Isopropylideneadenosine; 2',3'-IPA[11]
Appearance	Not specified	White or almost white crystalline powder[11]
Purity	Not specified	≥ 98% (by HPLC)[11]
Storage Conditions	-20°C[12]	Room Temperature[11]

Role in Research and Synthesis

2',3'-Isopropylidene Adenosine-13C5 serves primarily as a stable isotope-labeled intermediate for the synthesis of more complex adenosine derivatives.[3][4] The isopropylidene group protects the 2' and 3' hydroxyl groups of the ribose sugar, allowing for selective chemical modifications at the 5' position.[11][13]

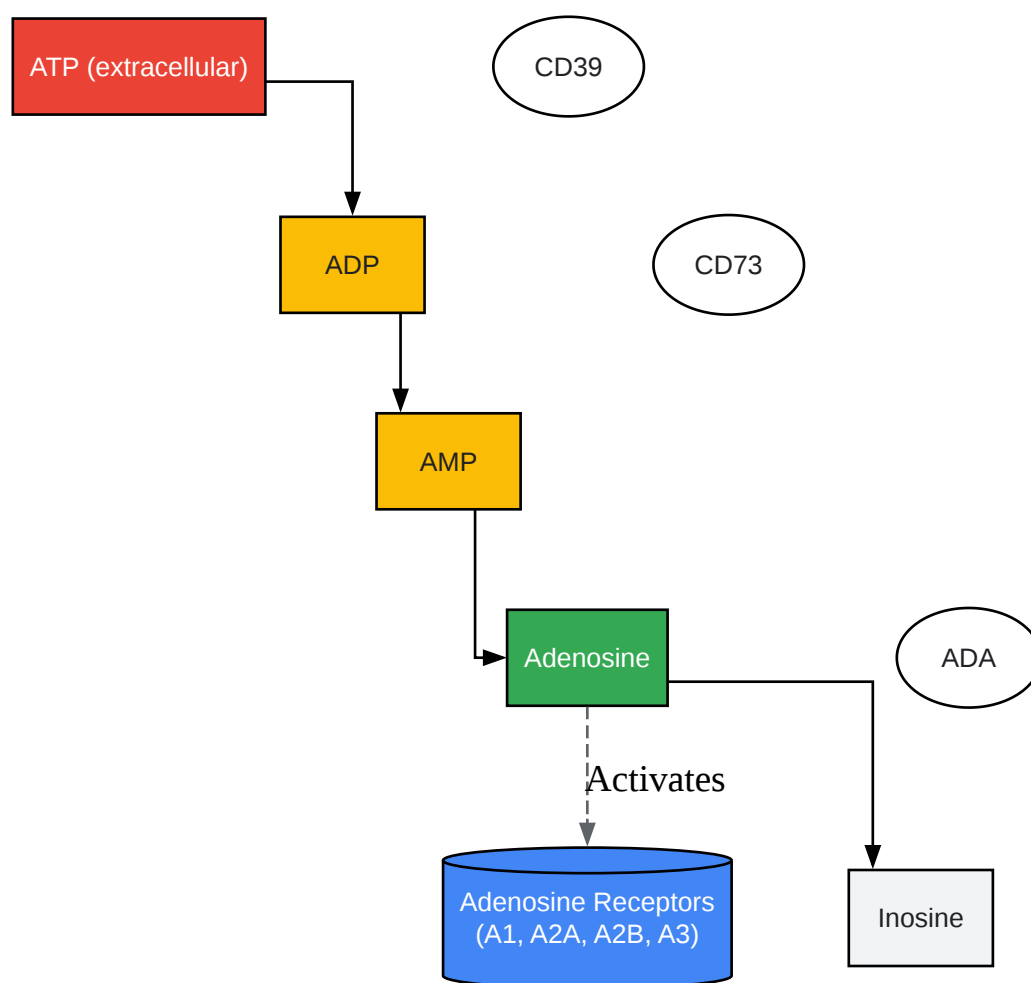
Its most common application is as a precursor in the synthesis of labeled nucleoside diphosphates and triphosphates, such as Adenosine 5'-Diphosphate-13C5 (ADP-13C5).[3][12] These labeled molecules are invaluable in studies involving:

- Enzyme Kinetics: As tracers to follow the metabolic fate of nucleotides.
- Mass Spectrometry: As internal standards for accurate quantification of endogenous nucleotides.
- NMR Spectroscopy: For structural and functional studies of proteins that bind adenosine nucleotides.

The unlabeled form, 2',3'-O-Isopropylideneadenosine, is used to develop antiviral and anticancer agents and to study cellular signaling pathways.[11]

Adenosine Signaling Pathways

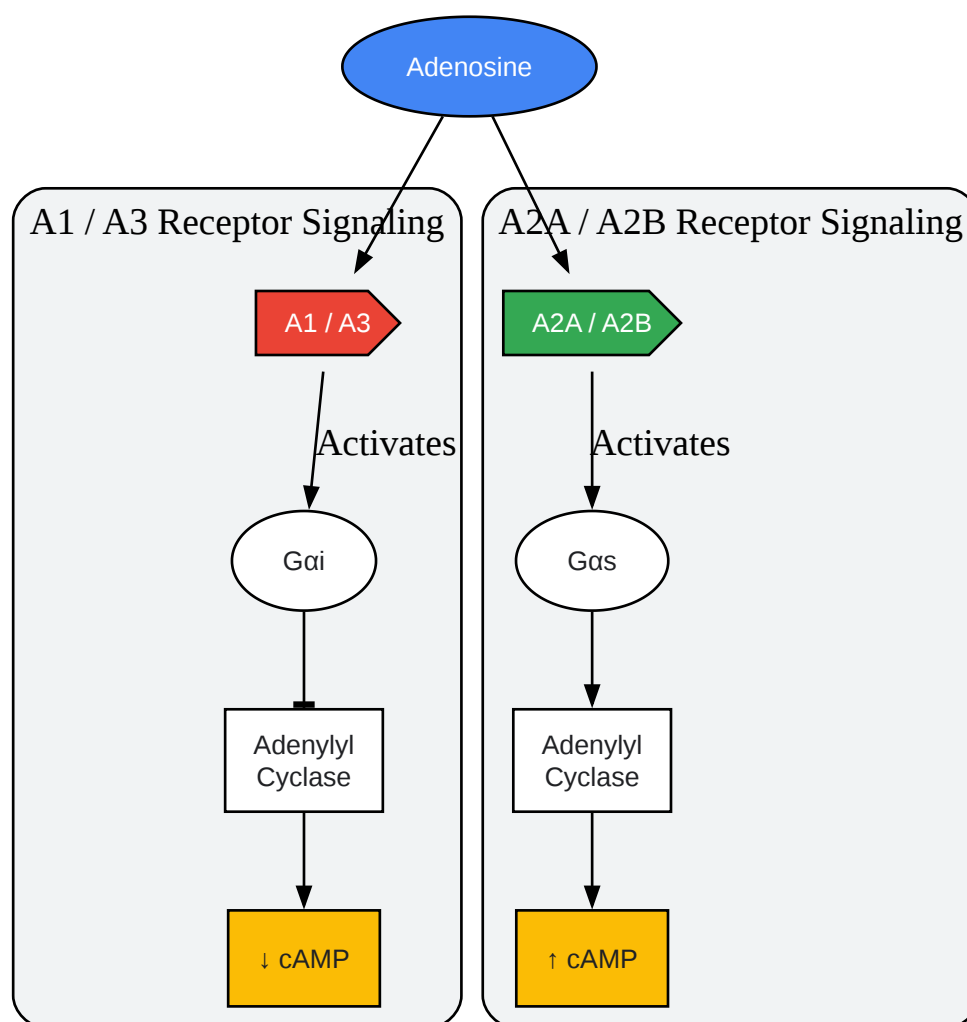
Extracellular adenosine is a critical signaling molecule that modulates a wide range of physiological processes by activating four distinct G protein-coupled receptors (GPCRs): A₁, A_{2a}, A_{2b}, and A₃. [14][15] The generation of adenosine often begins with the release of adenosine triphosphate (ATP) from cells, which is then sequentially hydrolyzed by ectonucleotidases CD39 and CD73. [16]



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Caption: Extracellular Adenosine Metabolism Workflow.

The downstream signaling depends on the receptor subtype and the G protein to which it couples. A₁ and A₃ receptors typically couple to G_i, which inhibits adenylyl cyclase (AC), leading to a decrease in intracellular cyclic AMP (cAMP).[15] Conversely, A_{2a} and A_{2b} receptors couple to G_s, which stimulates adenylyl cyclase and increases cAMP levels.[15][17] Some receptors can also couple to other G proteins like G_q to modulate intracellular calcium.[14][18]



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Caption: Adenosine Receptor Downstream Signaling Pathways.

Experimental Protocols: Synthesis

While specific protocols for the end-use of **2',3'-Isopropylidene Adenosine-13C5** are highly application-dependent and not readily available, the synthesis of its parent compound is well-

documented. The following is a representative method for the preparation of 2',3'-O-Isopropylideneadenosine from adenosine, which is the foundational step before isotopic labeling would occur.

Objective: To protect the 2' and 3' hydroxyl groups of adenosine using an isopropylidene group.

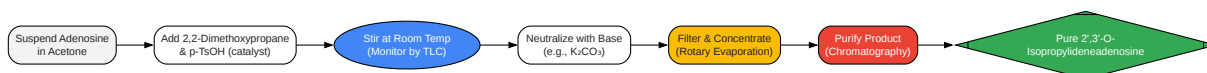
Materials:

- Adenosine
- Anhydrous Acetone
- 2,2-Dimethoxypropane
- p-Toluenesulfonic acid (TsOH) or another suitable acid catalyst
- Triethyl orthoformate
- Anhydrous potassium carbonate
- Solvents for reaction and purification (e.g., Dichloromethane, Methanol)

Methodology:

- Reaction Setup: Suspend adenosine in a flask with a large excess of anhydrous acetone.
- Acetal Exchange: Add 2,2-dimethoxypropane, which serves as both a reagent and a water scavenger.^[19] Triethyl orthoformate can also be used as a drying agent.^[19]
- Catalysis: Add a catalytic amount of p-toluenesulfonic acid (TsOH) to the stirred suspension. The reaction mixture is typically stirred at room temperature or gently heated.
- Monitoring: The reaction progress is monitored by Thin Layer Chromatography (TLC) until the starting material (adenosine) is consumed.
- Quenching: Once the reaction is complete, the acid catalyst is neutralized by adding a base, such as anhydrous potassium carbonate or triethylamine.

- Workup: The mixture is filtered to remove solids. The filtrate is concentrated under reduced pressure to remove the solvent and excess reagents.
- Purification: The resulting crude product is purified, typically by column chromatography on silica gel or by recrystallization, to yield pure 2',3'-O-Isopropylideneadenosine.[19]



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Caption: General Workflow for Synthesis of 2',3'-O-Isopropylideneadenosine.

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